

Eichlerialactone discovery and origin from Eichleria species.

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Compound of Interest		
Compound Name:	Eichlerialactone	
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Eichlerialactone: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Foreword: Addressing a Common Misconception

Preliminary research into **eichlerialactone** often presents a misleading association with the fungal genus Eichleria. This technical guide clarifies that, based on current scientific literature, **eichlerialactone** is a natural product isolated from flowering plants of the Meliaceae family, specifically from the genera Dysoxylum and Aglaia. To date, there is no credible scientific evidence to support its origin from any Eichleria species. This document will proceed with a detailed overview of **eichlerialactone** based on its confirmed botanical sources.

Executive Summary

Eichlerialactone is a dammarane-type triterpenoid that has been isolated from plant species such as Aglaia erythrosperma, Dysoxylum gotadhora, and Aglaia lawii[1]. This guide provides a comprehensive overview of the discovery, chemical properties, and biological activities of **eichlerialactone**. It includes detailed (where available in public documents) experimental protocols for its isolation and characterization, alongside a summary of its known biological activities, to serve as a valuable resource for researchers in natural product chemistry and drug discovery.



Physicochemical Properties

The fundamental physicochemical properties of **eichlerialactone** are summarized below. This data is essential for its identification, characterization, and handling in a laboratory setting.

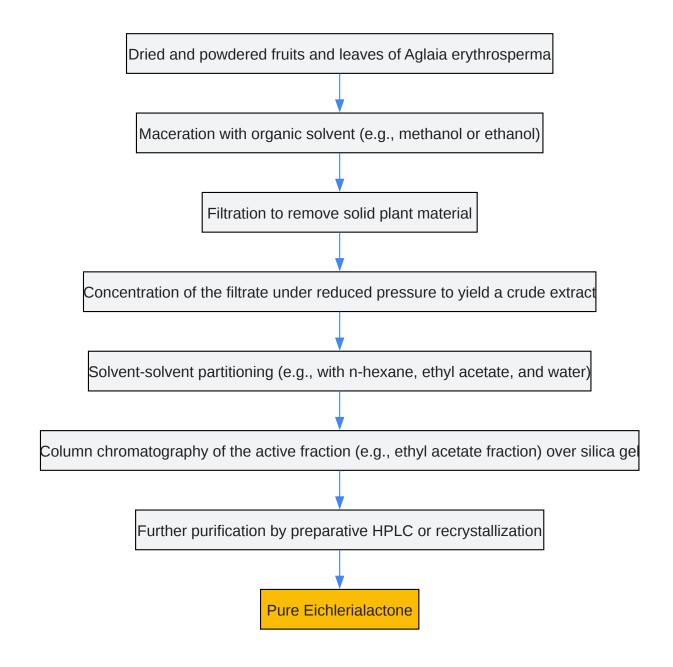
Property	Value	Source
Molecular Formula	C27H42O4	PubChem
Molecular Weight	430.6 g/mol	PubChem
IUPAC Name	3- [(3S,3aR,5aR,6S,7S,9aR,9bR) -6,9a,9b-trimethyl-3-[(2S)-2- methyl-5-oxooxolan-2-yl]-7- prop-1-en-2-yl- 1,2,3,3a,4,5,5a,7,8,9- decahydrocyclopenta[a]naphth alen-6-yl]propanoic acid	PubChem
CAS Number	2202-01-9	PubChem

Isolation and Structure Elucidation General Isolation Protocol from Aglaia erythrosperma

The following is a generalized protocol for the isolation of **eichlerialactone** from the fruits and leaves of Aglaia erythrosperma, based on the abstract by Phongmaykin et al. (2011) and standard phytochemical techniques. For precise details, consulting the full scientific paper is recommended.

Diagram of the General Isolation Workflow:





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Caption: General workflow for the isolation of **eichlerialactone**.

Structure Elucidation Methodologies



The structure of **eichlerialactone** was elucidated using a combination of modern spectroscopic techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: 1D (¹H and ¹³C) and 2D (COSY, HSQC, HMBC) NMR experiments are crucial for determining the carbon skeleton and the relative stereochemistry of the molecule.
- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) is used to determine the exact molecular formula.
- Infrared (IR) Spectroscopy: IR spectroscopy helps in identifying the functional groups present in the molecule, such as carbonyls and hydroxyls.

Table of Spectroscopic Data (Conceptual):

Technique	Key Observations	
¹ H NMR	Signals corresponding to methyl groups, olefinic protons, and protons adjacent to carbonyl and ether functionalities.	
¹³ C NMR	Resonances for carbonyl carbons (lactone and carboxylic acid), olefinic carbons, and a characteristic number of sp³ carbons. A ¹³C NMR spectrum is available on PubChem[2].	
HRMS	Provides the exact mass, confirming the molecular formula of C ₂₇ H ₄₂ O ₄ .	
IR	Absorption bands indicating the presence of a y- lactone, a carboxylic acid, and a carbon-carbon double bond.	

Biological Activity

Eichlerialactone has been evaluated for its antimycobacterial and cytotoxic activities.

Antimycobacterial Activity



Eichlerialactone has shown inhibitory activity against Mycobacterium tuberculosis H37Ra[1] [3].

Assay	Organism	Result (MIC)	Reference
Microplate Alamar	Mycobacterium	25-50 μg/mL	Phongmaykin et al.,
Blue Assay	tuberculosis H37Ra		2011[1][3]

Cytotoxic Activity

The cytotoxic potential of **eichlerialactone** has been investigated against several human cancer cell lines[1][3].

Cell Line	Cancer Type	Result (IC50)	Reference
NCI-H187	Small Cell Lung Cancer	25-50 μg/mL	Phongmaykin et al., 2011[1][3]
КВ	Epidermoid Carcinoma	>50 μg/mL (inactive)	Phongmaykin et al., 2011[1][3]
ВС	Breast Cancer	>50 μg/mL (inactive)	Phongmaykin et al., 2011[1][3]

Experimental Protocols (Generalized)

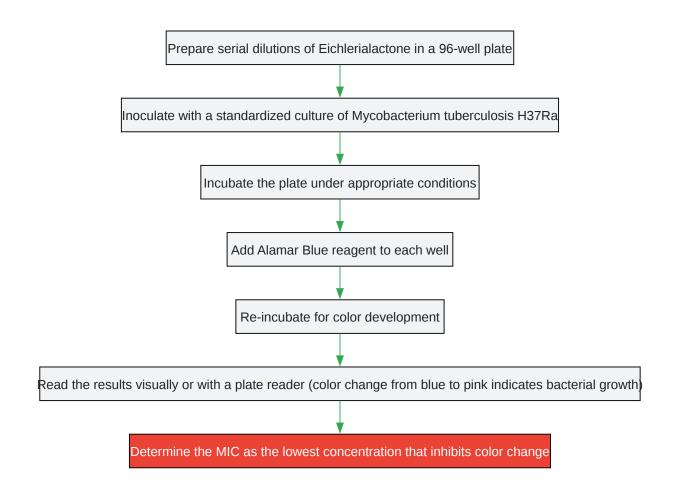
The following are generalized protocols for the biological evaluation of natural products like **eichlerialactone**. For specific experimental details, the primary literature should be consulted.

Antimycobacterial Susceptibility Testing (Microplate Alamar Blue Assay)

This assay is a common method for determining the minimum inhibitory concentration (MIC) of a compound against Mycobacterium tuberculosis.

Diagram of the Antimycobacterial Assay Workflow:





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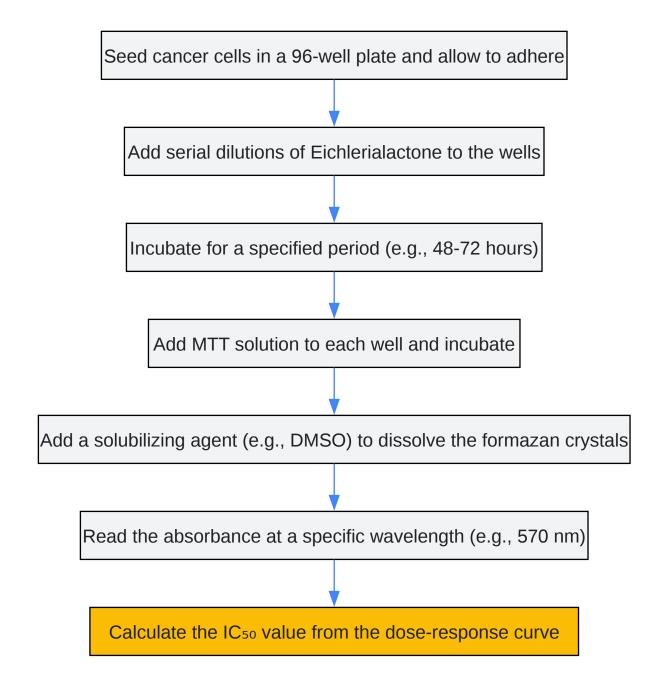
Caption: Workflow for the Microplate Alamar Blue Assay.

Cytotoxicity Assay (MTT Assay)

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric assay for assessing cell metabolic activity and is widely used to measure cytotoxicity.

Diagram of the MTT Assay Workflow:





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Caption: Workflow for the MTT cytotoxicity assay.

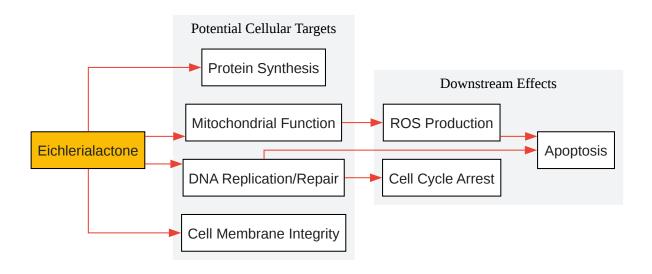
Signaling Pathways and Mechanism of Action (Hypothetical)

The precise mechanism of action for **eichlerialactone**'s antimycobacterial and cytotoxic effects has not been elucidated. However, many triterpenoids exert their effects through various



signaling pathways. Below is a hypothetical representation of potential pathways that could be investigated.

Diagram of Potential Signaling Pathways:



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Caption: Hypothetical signaling pathways for eichlerialactone's bioactivity.

Conclusion and Future Directions

Eichlerialactone, a dammarane triterpenoid from Aglaia and Dysoxylum species, demonstrates moderate antimycobacterial and selective cytotoxic activities. The incorrect attribution of its origin to Eichleria species highlights the importance of verifying primary sources in natural product research. Future research should focus on:

- Total Synthesis: To provide a sustainable supply for further biological evaluation.
- Mechanism of Action Studies: To elucidate the specific molecular targets and signaling pathways involved in its bioactivity.



- Analogue Synthesis: To explore structure-activity relationships and potentially develop more potent and selective derivatives.
- In Vivo Studies: To evaluate its efficacy and safety in animal models.

This technical guide serves as a foundational document for researchers interested in the further exploration and development of **eichlerialactone** as a potential therapeutic lead.

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References

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- 2. A high-throughput assay for screening natural products that boost NK cell-mediated killing of cancer cells PMC [pmc.ncbi.nlm.nih.gov]
- 3. Biologically active constituents of Aglaia erythrosperma | Semantic Scholar [semanticscholar.org]
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